

Solubility and physicochemical properties of Diacetyldihydromorphine HCl

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Compound of Interest

Compound Name: *Diacetyldihydromorphine*

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An In-depth Technical Guide on the Solubility and Physicochemical Properties of **Diacetyldihydromorphine HCl**

Introduction

Diacetyldihydromorphine, also known as dihydroheroin or paralaudin, is a semi-synthetic opioid derivative.[1][2] Developed in Germany in 1928, it is a potent analgesic.[2] This technical guide provides a comprehensive overview of the solubility and physicochemical properties of its hydrochloride salt, **Diacetyldihydromorphine HCl**. The information herein is intended for researchers, scientists, and professionals in the field of drug development and pharmacology.

Physicochemical Properties of Diacetyldihydromorphine and its Hydrochloride Salt

The physicochemical properties of a drug molecule are critical determinants of its pharmacokinetic and pharmacodynamic behavior. Key parameters for **Diacetyldihydromorphine** and its hydrochloride salt are summarized in the table below.

Property	Diacetyldihydromorphine (Free Base)	Diacetyldihydromorphine HCl
Molecular Formula	C ₂₁ H ₂₅ NO ₅	C ₂₁ H ₂₅ NO ₅ ·HCl
Molecular Weight	371.43 g/mol [1][2]	407.89 g/mol [1]
Appearance	Needles[1]	Flakes, scales[1]
Melting Point	165-167 °C[1]	215-218 °C[1]
Solubility	Slightly soluble in water; soluble in chloroform, alcohol, and ether.[1]	Very soluble in water.[1]
pKa	Estimated 7.5 - 8.5	Not explicitly found, but the protonated amine is acidic.
LogP	Estimated > 2.0	Lower than the free base due to increased hydrophilicity.
Optical Rotation	Not specified	[α] ^{29D} -59° (c = 1.2)[1]

Note: pKa and LogP values are estimated based on the chemical structure and properties of similar opioid compounds, as specific experimental data for **Diacetyldihydromorphine** were not available in the provided search results. The tertiary amine in the morphinan structure is expected to have a pKa in the typical range for such functional groups.

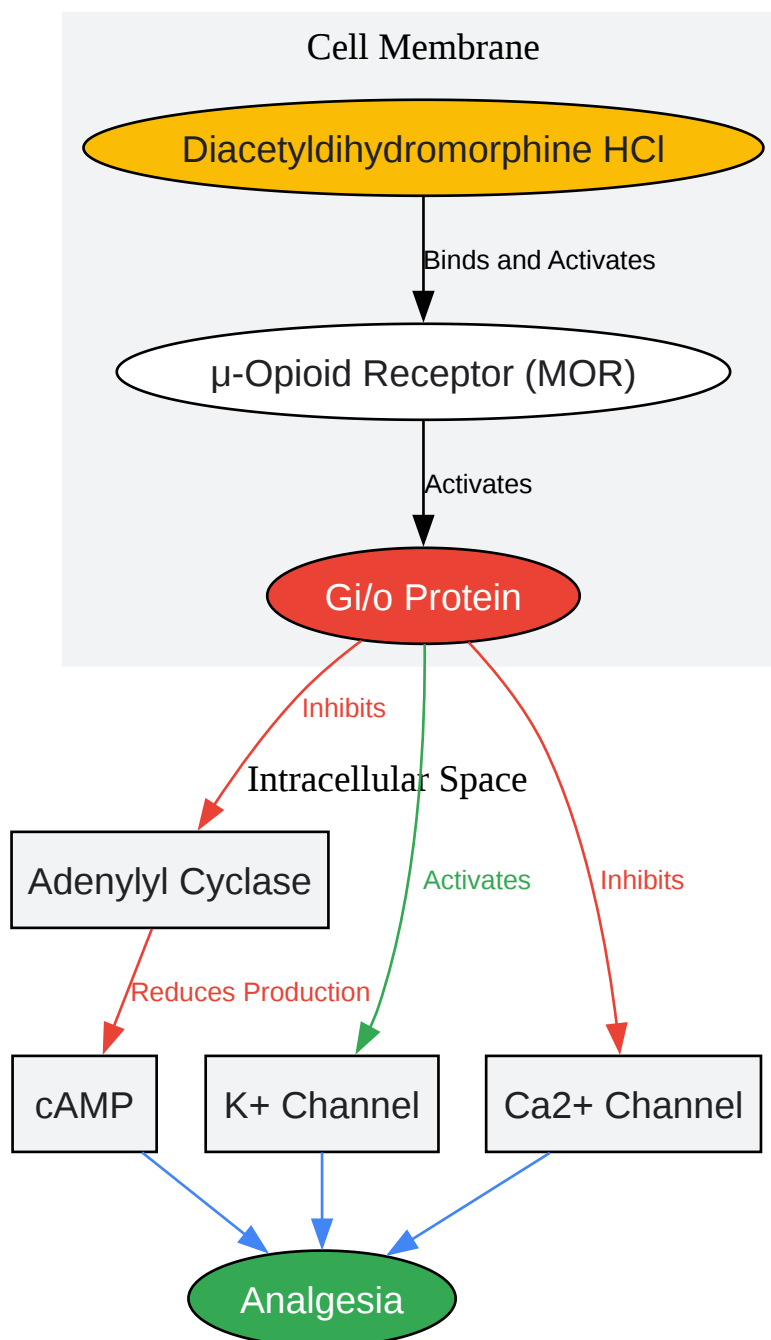
Experimental Protocols

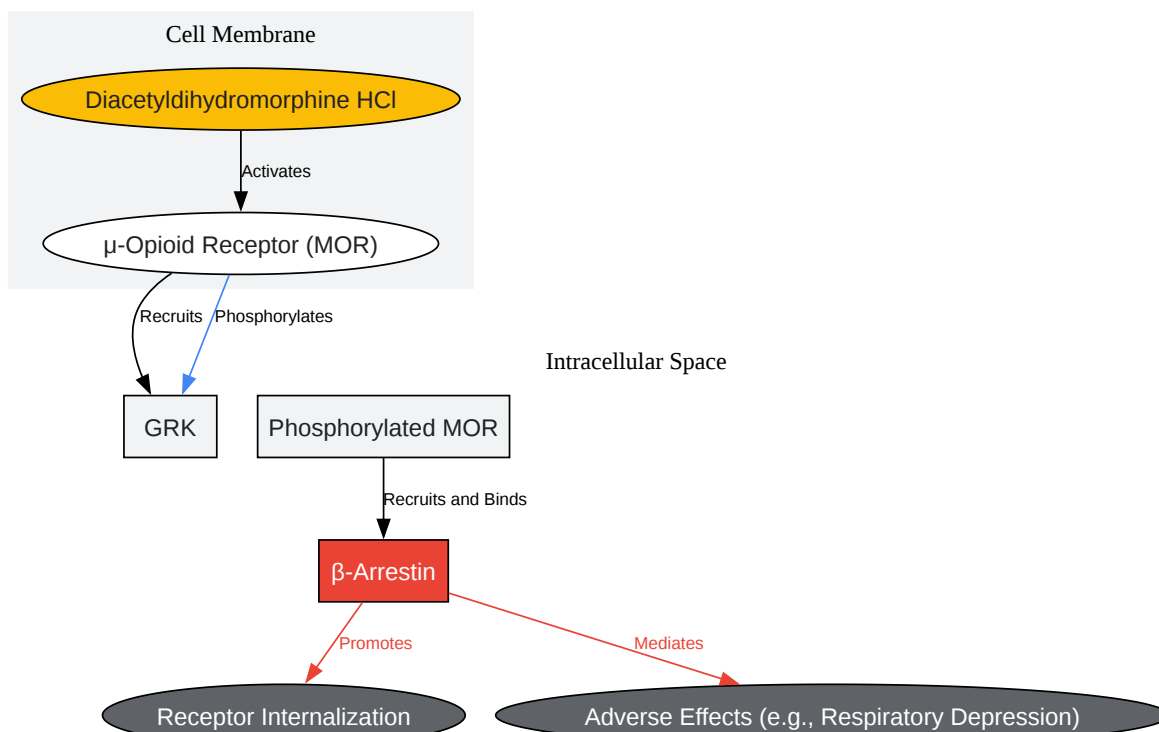
Detailed experimental methodologies are crucial for the accurate determination of physicochemical properties. The following are generalized protocols applicable to the characterization of opioid hydrochlorides like **Diacetyldihydromorphine HCl**.

Determination of Aqueous Solubility

The "shake-flask" method is a standard protocol for determining equilibrium solubility.

Workflow for Solubility Determination





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References

- 1. Diacetyldihydromorphine [drugfuture.com]

- 2. Diacetyldihydromorphine - Wikipedia [en.wikipedia.org]
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